

Personal protective equipment for handling 3-Phenyldecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenyldecane

Cat. No.: B1217177

[Get Quote](#)

Essential Safety and Handling of 3-Phenyldecane

For Immediate Reference: Navigating the Safe Use of **3-Phenyldecane** in Research and Development

Given the absence of a specific Safety Data Sheet (SDS) for **3-Phenyldecane**, this document provides essential guidance based on the safety protocols for handling low-hazard liquid organic compounds. These procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **3-Phenyldecane** is provided below. This information is critical for safe handling and experimental planning.

Property	Value
Molecular Formula	C ₁₆ H ₂₆ [1] [2]
Molecular Weight	218.38 g/mol [1] [2]
CAS Number	4621-36-7 [1] [2]
Boiling Point	289.1 ± 7.0 °C (Predicted)
Density	0.856 ± 0.06 g/cm ³ (Predicted)

Personal Protective Equipment (PPE)

When handling **3-Phenyldecane**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.[\[3\]](#)

- Eye Protection: ANSI-approved safety glasses with side shields or chemical splash goggles are required to protect against potential splashes.[\[4\]](#)[\[5\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are essential to prevent skin contact. For prolonged or immersive contact, heavier-duty gloves may be necessary.[\[4\]](#)[\[5\]](#)
- Body Protection: A standard laboratory coat must be worn to protect against incidental skin contact.[\[4\]](#)[\[5\]](#)
- Footwear: Closed-toe shoes are required in all laboratory settings where chemicals are handled.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Phenyldecane** is crucial for maintaining a safe workflow.

- Preparation:
 - Ensure that a designated and well-ventilated work area, preferably a chemical fume hood, is available.

- Assemble all necessary equipment and materials before commencing work.
- Verify that an appropriate fire extinguisher (e.g., Class B) and a spill kit are readily accessible.
- Handling:
 - Wear the appropriate personal protective equipment as outlined above.
 - When transferring **3-Phenyldecane**, do so carefully to avoid splashing.
 - Keep containers of **3-Phenyldecane** closed when not in use to prevent the release of any potential vapors.
- Storage:
 - Store **3-Phenyldecane** in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Keep it away from heat, sparks, and open flames.
 - Ensure the container is tightly sealed and clearly labeled.
 - Segregate from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Disposal Plan

Proper disposal of **3-Phenyldecane** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Collect all waste containing **3-Phenyldecane** in a dedicated, properly labeled, and leak-proof container.
 - As **3-Phenyldecane** is a non-halogenated organic compound, it should be disposed of in a designated "non-halogenated organic waste" stream.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
 - Do not mix with halogenated solvents or other incompatible waste streams.[\[10\]](#)[\[11\]](#)[\[13\]](#)

- Container Management:
 - The waste container must be kept closed except when adding waste.[9][12]
 - The label on the waste container should clearly identify the contents, including the full chemical name "**3-Phenyldecane**".[9][12]
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.
 - Under no circumstances should **3-Phenyldecane** be disposed of down the drain.[11]

Experimental Workflow and Safety



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-Phenyldecane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 3-Phenyldecane | C₁₆H₂₆ | CID 20740 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 4. marketplace.safetyculture.com [marketplace.safetyculture.com]
- 5. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 6. Safe Handling and Storage of Chemicals | Environmental Health & Safety [bu.edu]
- 7. utsc.utoronto.ca [utsc.utoronto.ca]
- 8. safely store chemicals in laboratory? | Environmental Health & Safety [ehs.tamu.edu]
- 9. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 10. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 11. 7.2 Organic Solvents [ehs.cornell.edu]
- 12. campusoperations.temple.edu [campusoperations.temple.edu]
- 13. 8.1 Organic solvent waste | Kemicentrum [kc.lu.se]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Phenyldecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217177#personal-protective-equipment-for-handling-3-phenyldecane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com